

5,5'-Dibromo-BAPTA Tetrapotassium Salt: A Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: 5,5'-Dibromo-BAPTA

Cat. No.: B038350

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and applications of **5,5'-Dibromo-BAPTA** tetrapotassium salt, a critical tool in calcium signaling research. This document consolidates available data, outlines detailed experimental protocols, and presents key information in a structured format to support research and development activities.

Core Properties and Solubility

5,5'-Dibromo-BAPTA (1,2-bis(2-amino-5-bromophenoxy)ethane-N,N,N',N'-tetraacetic acid) is a derivative of the calcium-selective chelator BAPTA.^[1] The introduction of two bromine atoms to the benzene rings modifies its calcium binding affinity, making it particularly useful for buffering intracellular calcium concentrations.^{[1][2]} It is commonly supplied as a tetrapotassium salt to enhance its water solubility.^[1]

Physicochemical Properties

Property	Data
Chemical Name	1,2-Bis(2-amino-5-bromophenoxy)ethane-N,N,N',N'-tetraacetic acid, tetrapotassium salt
Molecular Formula	C ₂₂ H ₁₈ Br ₂ K ₄ N ₂ O ₁₀ [3]
Molecular Weight	786.59 g/mol [3][4]
CAS Number	73630-11-2[3][5]
Appearance	White to off-white solid[5][6]
Calcium Dissociation Constant (Kd)	~1.6 - 3.6 μ M (in the absence of Mg ²⁺)[4]
Storage (Solid)	4°C[5][6]

Solubility Data

While the tetrapotassium salt of **5,5'-Dibromo-BAPTA** is widely described as being soluble in water, specific quantitative data regarding its solubility limit (e.g., in mg/mL or molarity) in various solvents is not readily available in public literature.[1][4] For comparison, the parent compound, BAPTA tetrapotassium salt, has a reported solubility of 100 mg/mL in water.[7] It is reasonable to expect a similar high degree of aqueous solubility for the 5,5'-dibrominated derivative.[1] The acetoxymethyl (AM) ester form, which is cell-permeant, is soluble in dimethyl sulfoxide (DMSO).[4]

Solvent	5,5'-Dibromo-BAPTA Tetrapotassium Salt	5,5'-Dibromo-BAPTA, AM Ester
Water	Soluble[4][5]	Insoluble
DMSO	Data not available	Soluble[4]
DMF	Data not available	Data not available
Ethanol	Data not available	Data not available

Due to the lack of specific quantitative data, it is highly recommended to experimentally determine the solubility of **5,5'-Dibromo-BAPTA** tetrapotassium salt in the specific buffer and

conditions of your experiment.

Experimental Protocols

Solubility Determination: Shake-Flask Method

This protocol outlines the steps to determine the equilibrium solubility of **5,5'-Dibromo-BAPTA** tetrapotassium salt in a specific aqueous buffer, a widely accepted method for this purpose.[\[1\]](#)

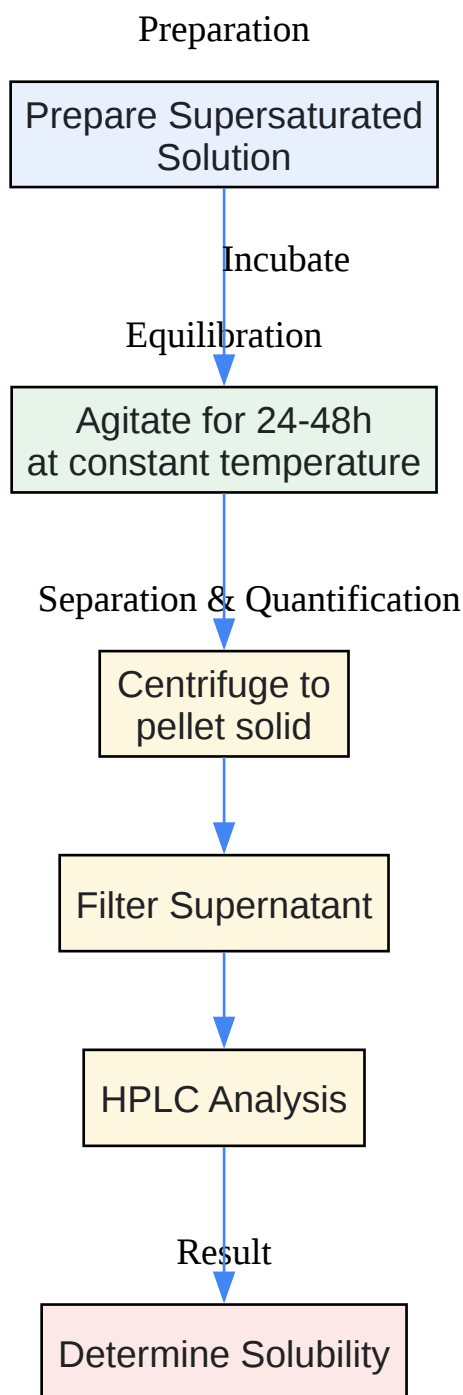
Materials:

- **5,5'-Dibromo-BAPTA** tetrapotassium salt
- Aqueous buffer of choice (e.g., phosphate-buffered saline (PBS), pH 7.4)
- Calibrated pH meter
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **5,5'-Dibromo-BAPTA** tetrapotassium salt to a known volume of the desired aqueous buffer in a sealed container. The presence of undissolved solid should be clearly visible.[\[1\]](#)
- **Equilibration:** Place the container in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[\[1\]](#)

- Phase Separation: After equilibration, centrifuge the suspension at high speed to pellet the excess, undissolved solid.[\[1\]](#)
- Filtration: Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any remaining particulate matter.[\[1\]](#)
- Quantification:
 - Prepare a series of standard solutions of **5,5'-Dibromo-BAPTA** of known concentrations in the same buffer.
 - Analyze the standard solutions and the filtered sample solution by a validated HPLC method to determine the concentration of the dissolved compound.
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **5,5'-Dibromo-BAPTA** in the sample.[\[1\]](#)
- Data Reporting: The solubility is reported as the mean of multiple determinations in units such as mg/mL or mmol/L at the specified temperature and pH.



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Workflow for solubility determination using the shake-flask method.

Preparation of Stock Solutions

For Tetrapotassium Salt (Membrane Impermeant): This form is used for preparing extracellular calcium buffers or for direct introduction into cells via microinjection or a patch pipette.[3]

- Materials: **5,5'-Dibromo-BAPTA** tetrapotassium salt, high-purity Ca^{2+} -free water (e.g., double-distilled, deionized water).[3]
- Procedure:
 - Weigh the desired amount of the salt.
 - Dissolve it in Ca^{2+} -free water to the desired stock concentration (e.g., 10 mM).
 - Store the stock solution in aliquots at -20°C .[3]

For AM Ester Form (Membrane Permeant): The acetoxymethyl (AM) ester form is lipophilic and can be loaded into cells by incubation.[4]

- Materials: **5,5'-Dibromo-BAPTA**, AM ester, anhydrous DMSO.[3]
- Procedure:
 - Prepare a 2-5 mM stock solution of **5,5'-Dibromo-BAPTA**, AM in anhydrous DMSO.[4]
 - Store desiccated at -20°C .[4]

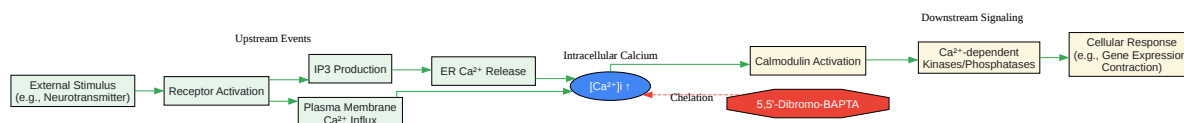
Role in Signaling Pathways and Experimental Applications

5,5'-Dibromo-BAPTA's primary function is to act as a calcium buffer, rapidly binding free Ca^{2+} ions.[8] This allows researchers to investigate the Ca^{2+} dependency of various cellular processes, including signal transduction, neurotransmission, and muscle contraction.[4] Its intermediate affinity for Ca^{2+} makes it ideal for studying cellular processes where modest but rapid changes in intracellular Ca^{2+} are critical.[8]

Modulation of Calcium Signaling

By chelating intracellular calcium, **5,5'-Dibromo-BAPTA** can prevent the activation of downstream effectors that are dependent on calcium transients. This is instrumental in

dissecting the role of Ca^{2+} in various signaling pathways.[8]

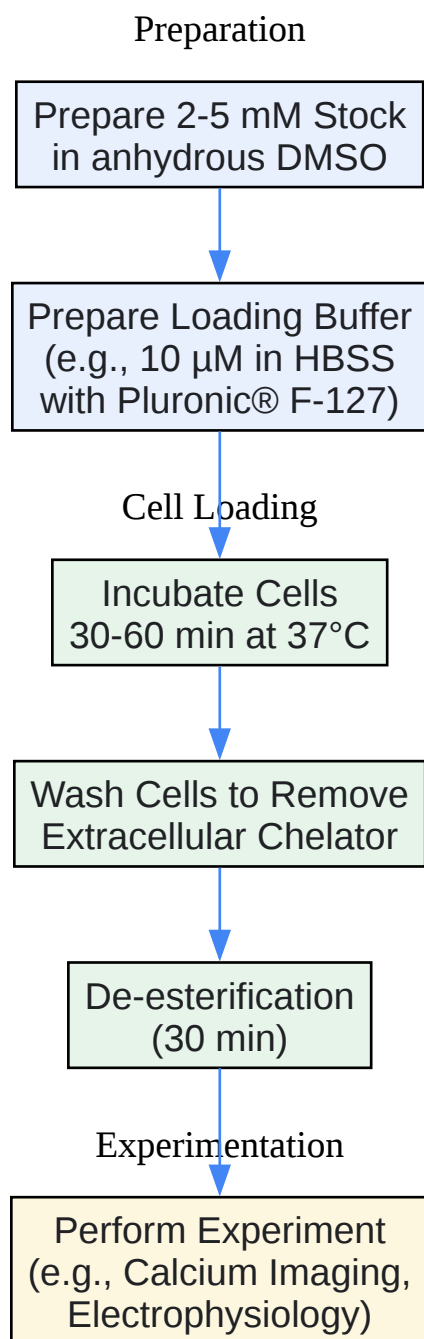


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Role of **5,5'-Dibromo-BAPTA** in modulating Ca^{2+} -dependent signaling.

Experimental Workflow: Intracellular Calcium Buffering

This workflow describes the general procedure for loading cells with the AM ester form of **5,5'-Dibromo-BAPTA** to buffer intracellular calcium.



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